

Comprehensive Spectroscopic Profiling of 2-(1-Bromoethyl)thiophene

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2-(1-bromoethyl)thiophene

Cat. No.: B1288982

[Get Quote](#)

Executive Summary & Compound Identity

2-(1-bromoethyl)thiophene (also known as

-thenyl bromide derivative) is a secondary alkyl bromide attached to the electron-rich thiophene ring. It serves as a "soft" electrophile in nucleophilic substitutions but is significantly less stable than its benzyl bromide analogs.

- CAS Number: [Specific isomer often unlisted; racemate typically generated in situ]
- Formula:
- Molecular Weight: 191.09 g/mol [1]
- Key Characteristic: Rapid decomposition to 2-vinylthiophene (elimination) or 1-(2-thienyl)ethanol (hydrolysis) upon exposure to light/moisture.

Mass Spectrometry (MS) Data

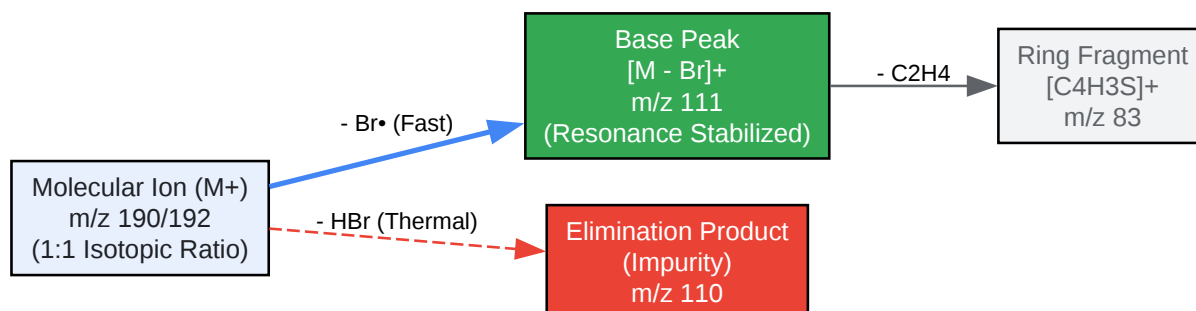
The mass spectrum is the primary tool for confirming the presence of the bromine atom and the thiophene backbone.

Fragmentation Pathway

The ionization follows a standard pattern for benzylic-type bromides. The molecular ion () is visible but weak; the base peak is almost invariably the resonance-stabilized carbocation formed by the loss of the bromine radical/anion.

Ion Fragment	m/z (approx)	Relative Intensity	Description
Molecular Ion ()	190 / 192	~10-20%	Characteristic 1:1 doublet due to isotopes.
Base Peak ()	111	100%	Loss of Br atom. Formation of the stable 1-(thiophen-2-yl)ethyl cation.
Thiophene Fragment	83	~40%	Loss of the ethyl group () or ring fragmentation.
Ring Breakdown	45	Variable	fragment typical of thiophenes.

MS Fragmentation Logic (Graphviz)



[Click to download full resolution via product page](#)

Caption: Fragmentation pathway showing the dominant loss of bromine to form the stabilized thenylic cation.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the definitive method for assessing both structure and purity. The chemical shifts are distinct due to the deshielding effect of the bromine and the magnetic anisotropy of the thiophene ring.

NMR (Proton) Data

Solvent:

(Chloroform-d)

Position	(ppm)	Multiplicity	Integral	Coupling ()	Assignment Logic
Methine ()	5.35 – 5.45	Quartet (q)	1H		Deshielded by Br and the aromatic ring. Key diagnostic peak.
Methyl ()	2.10 – 2.20	Doublet (d)	3H		Typical for methyl groups adjacent to a methine-bromide center.
Thiophene H5	7.25 – 7.30	dd	1H		Most deshielded ring proton (adjacent to Sulfur).
Thiophene H3	7.05 – 7.10	dd	1H		Adjacent to the alkyl substituent.
Thiophene H4	6.90 – 6.95	dd	1H		"Beta" proton, typically the most shielded aromatic signal.

Impurity Alert:

- Doublet at

: Indicates unreacted 1-(2-thienyl)ethanol.

- Doublets at
- &
- : Indicates 2-vinylthiophene (terminal alkene protons).

NMR (Carbon) Data

Solvent:

Carbon Type	(ppm)	Description
C-Br (Methine)	42.0 – 44.0	Significantly upfield compared to C-O precursors (which are ~65-70 ppm).
Methyl ()	26.0 – 28.0	Standard aliphatic methyl shift.
C2 (Ipso)	145.0 – 147.0	Quaternary carbon attached to the alkyl group.
C3, C4, C5	124.0 – 127.0	Aromatic ring carbons.

Infrared (IR) Spectroscopy

IR is less diagnostic for the specific isomer but useful for monitoring reaction progress (disappearance of OH).

- C-H Stretch (Aromatic):
(Weak)
- C-H Stretch (Aliphatic):
- Ring Breathing:
(Characteristic Thiophene bands)

- C-Br Stretch:

(Moderate/Weak). Note: This band is often obscured in the fingerprint region.

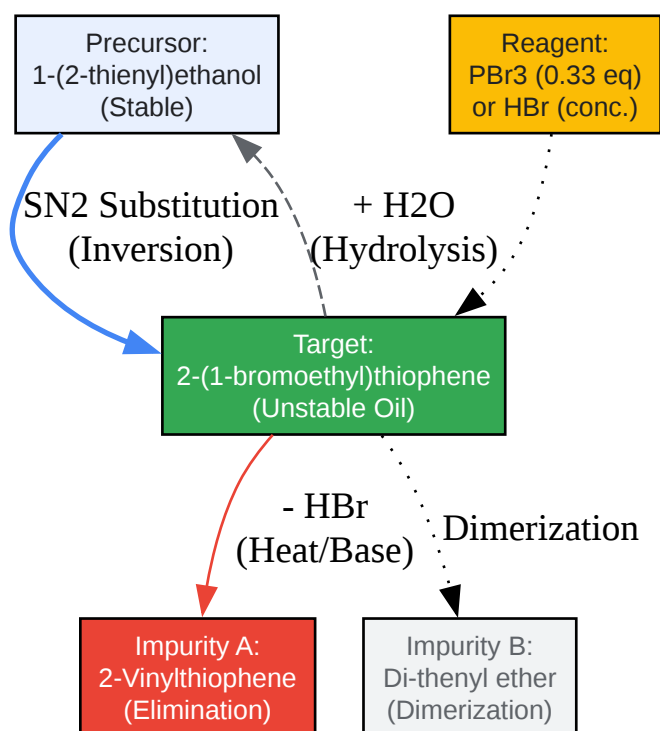
- Absence of OH: The disappearance of the broad band at

confirms conversion from the alcohol.

Synthesis & Purity Workflow

Understanding the synthesis is critical for interpreting the spectra, as the "pure" compound is rarely isolated without traces of its precursor or degradation products.

Reaction Scheme (Graphviz)



[Click to download full resolution via product page](#)

Caption: Synthetic pathway via PBr3 bromination showing critical degradation routes to vinylthiophene.

Experimental Protocol (Best Practice)

- Preparation: Dissolve 1-(2-thienyl)ethanol in anhydrous diethyl ether or DCM at .
- Bromination: Add (0.4 equiv) dropwise. Crucial: Keep temperature to prevent elimination.
- Workup: Quench with ice water, extract rapidly, and wash with .
- Storage: Do not distill. Remove solvent under high vacuum at room temperature. Store at over copper wire (stabilizer).

References

- Spectroscopic Data of Thiophene Derivatives: NIST Chemistry WebBook, SRD 69. "2-Bromothiophene and derivatives spectral data." [Link](#)
- Synthesis Mechanism: Organic Syntheses, Coll. Vol. 3, p. 811 (1955). "Bromination of secondary alcohols using Phosphorus Tribromide." [Link](#)
- Thiophene Reactivity: Journal of the American Chemical Society. "Solvolysis rates of 1-(2-thienyl)ethyl derivatives.
- General NMR Shifts: Pretsch, E., et al. "Structure Determination of Organic Compounds: Tables of Spectral Data." Springer.[2][3] (Reference for calculating expected shifts of secondary benzylic bromides).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 2-(2-Bromoethyl)thiophene | C₆H₇BrS | CID 566160 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-Bromothiophene | C₄H₃BrS | CID 13851 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. orgosolver.com [orgosolver.com]
- To cite this document: BenchChem. [Comprehensive Spectroscopic Profiling of 2-(1-Bromoethyl)thiophene]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1288982/docs#comprehensive-spectroscopic-profiling-of-2-1-bromoethyl-thiophene>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check